

An In-depth Technical Guide to the Physical and Chemical Properties of Carapin

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Compound of Interest

Compound Name: Carapin

Cat. No.: B1239719

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Abstract

Carapin (C₂₇H₃₂O₇) is a tetranortriterpenoid, a class of limonoids, isolated from plants of the Meliaceae family, notably *Carapa guianensis*, commonly known as andiroba. Limonoids from this plant have garnered significant scientific interest due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Carapin**, alongside detailed experimental protocols for its isolation and characterization. Although experimental data for **Carapin** itself is limited, this document compiles available computed data and infers potential biological activities and modulated signaling pathways based on structurally related limonoids from the same source. This guide is intended to serve as a foundational resource for researchers and professionals in drug discovery and development.

Introduction

Carapin is a member of the limonoid family, a group of highly oxygenated and structurally complex terpenoids.[1] These natural products are predominantly found in the Meliaceae and Rutaceae plant families and are known for a wide array of biological activities, including anti-inflammatory, insecticidal, antimalarial, and anticancer properties.[2][3] **Carapin** is specifically a gedunin-type limonoid, a subclass that has shown significant therapeutic potential.[4] Given the promising bioactivities of related compounds isolated from *Carapa guianensis*, **Carapin** represents a molecule of interest for further investigation in drug development programs.

Physical and Chemical Properties

Direct experimental data on the physical and chemical properties of **Carapin** are not extensively available in the current literature. The following tables summarize the computed properties available from public chemical databases and provide a foundation for experimental design.^[1]

General and Computed Physical Properties

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₂ O ₇	[1]
Molecular Weight	468.5 g/mol	[1]
Exact Mass	468.21480336 Da	[1]
XLogP3-AA	3.1	[1]
Topological Polar Surface Area	99.9 Å ²	[1]
Heavy Atom Count	34	[1]
Complexity	979	[1]

Computed Chemical Properties

Property	Value	Reference
IUPAC Name	methyl 2- [(1R,2S,5R,6R,13S,16S)-6- (furan-3-yl)-1,5,15,15- tetramethyl-8,14,17-trioxo-7- oxatetracyclo[11.3.1.0 ² , ¹¹ .0 ⁵ , ¹⁰] heptadec-9-en-16-yl]acetate	[1]
InChI	InChI=1S/C27H32O7/c1- 25(2)19(12-20(28)32- 5)27(4)17-6-8- 26(3)18(15(17)10- 16(22(25)30)23(27)31)11- 21(29)34-24(26)14-7-9-33-13- 14/h7,9,11,13,15- 17,19,24H,6,8,10,12H2,1- 5H3/t15?,16-,17-,19-,24-,26+,2 7+/m0/s1	[1]
InChIKey	SWTDXMBCOHIACK- GKBPHPQKSA-N	[1]
Canonical SMILES	C[C@@]12CC[C@H]3C(C1=C C(=O)O[C@H]2C4=COC=C4) C[C@@H]5C(=O)[C@]3(-- INVALID-LINK--CC(=O)OC)C	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	7	[1]
Rotatable Bond Count	4	[1]

Experimental Protocols

While specific experimental protocols for **Carapin** are not detailed in the literature, methodologies for the isolation and characterization of structurally similar limonoids from

Carapa guianensis have been published. The following protocols are adapted from these studies and provide a robust framework for obtaining and analyzing **Carapin**.

Isolation of Carapin from Carapa guianensis Seeds

This protocol is based on the successful isolation of various limonoids from andiroba seed oil and residue.^{[5][6]}

Objective: To isolate **Carapin** from the seeds of Carapa guianensis.

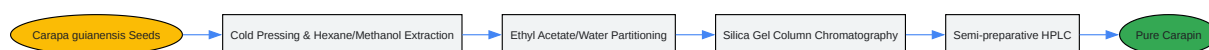
Materials:

- Dried and powdered seeds of Carapa guianensis
- Hexane
- Methanol
- Ethyl acetate
- Water
- Silica gel for column chromatography
- High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Rotary evaporator

Procedure:

- **Extraction:** The powdered seeds are subjected to cold pressing to obtain the oil. The residual pressed seed material is then extracted with hexane to remove remaining fatty acids, followed by extraction with methanol.
- **Solvent Partitioning:** The methanolic extract is concentrated under reduced pressure and partitioned between ethyl acetate and water. The ethyl acetate fraction, which contains the limonoids, is collected and dried.

- **Silica Gel Column Chromatography:** The crude ethyl acetate extract is subjected to column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **HPLC Purification:** Fractions containing compounds with similar TLC profiles to known limonoids are pooled and further purified by semi-preparative HPLC on a C18 column with a methanol/water gradient to yield pure **Carapin**.



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Figure 1: Experimental workflow for the isolation of **Carapin**.

Spectroscopic Characterization

The structure of the isolated **Carapin** can be elucidated using a combination of spectroscopic techniques.

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR:** The ^1H NMR spectrum will provide information on the number and chemical environment of protons. Key signals expected for **Carapin**'s structure include those for methyl groups, protons on the furan ring, and olefinic protons.
- **^{13}C NMR:** The ^{13}C NMR spectrum will indicate the number of carbon atoms and their hybridization state. Characteristic signals for the carbonyls of the lactone and ester groups, as well as carbons of the furan ring, are anticipated.
- **2D NMR (COSY, HSQC, HMBC):** These experiments are crucial for establishing the connectivity between protons and carbons, confirming the overall structure and stereochemistry of **Carapin**.

3.2.2. Mass Spectrometry (MS)

- **High-Resolution Mass Spectrometry (HRMS):** HRMS will be used to determine the exact mass of the isolated compound, allowing for the confirmation of its molecular formula

(C₂₇H₃₂O₇).

- Tandem MS (MS/MS): Fragmentation analysis by MS/MS can provide valuable information about the structural components of the molecule.

3.2.3. Other Spectroscopic Methods

- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the functional groups present in **Carapin**, such as C=O stretching for the ester and lactone groups, and C-O stretching frequencies.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: The UV-Vis spectrum will reveal the presence of chromophores, such as the α,β -unsaturated lactone system in the **Carapin** molecule.

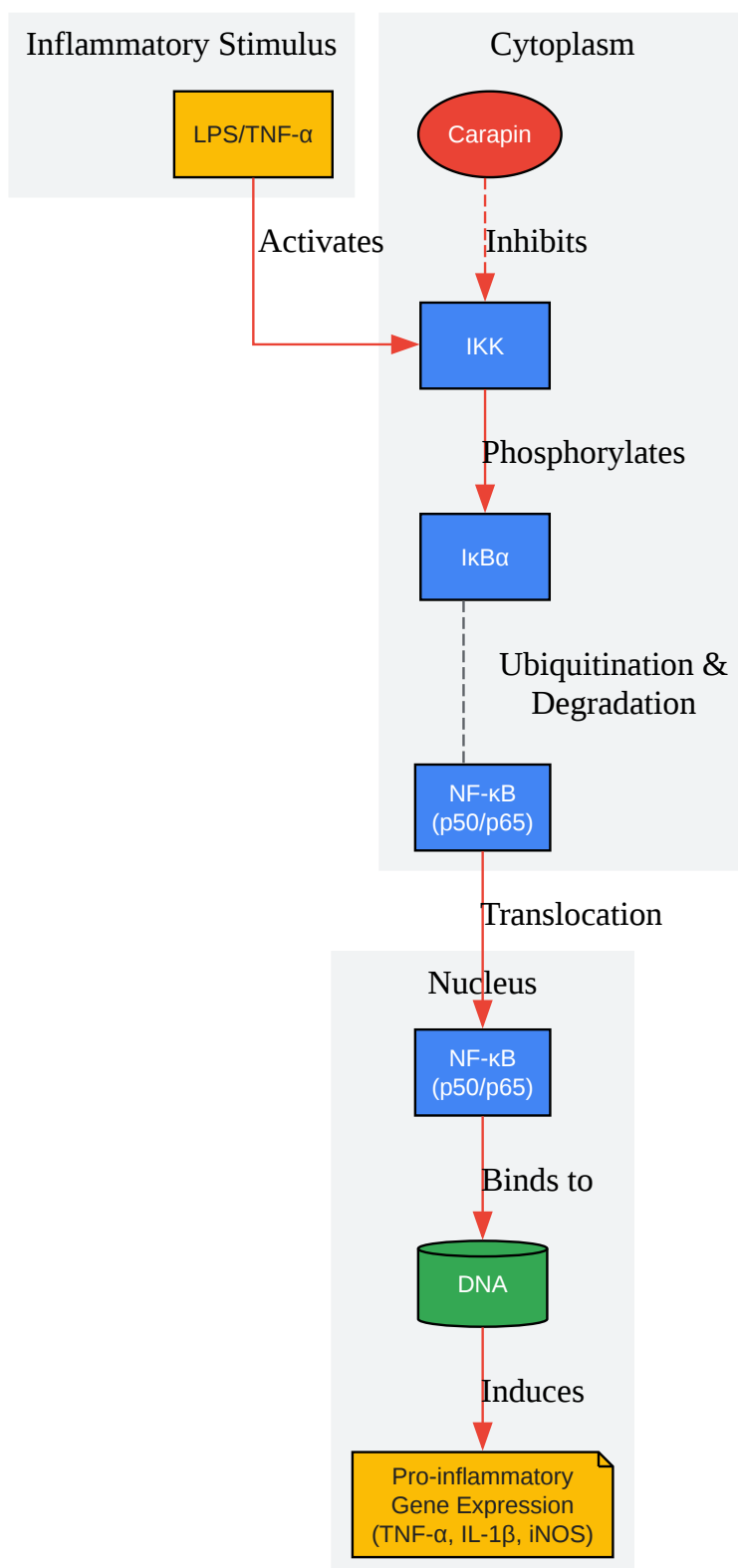
Biological Activities and Modulated Signaling Pathways (Inferred)

While no specific biological activities have been reported for **Carapin**, numerous studies on other limonoids from *Carapa guianensis* provide a strong basis for inferring its potential therapeutic effects. These related compounds exhibit significant anti-inflammatory, antiallergic, antimalarial, insecticidal, and antiproliferative activities.^{[2][7][8][9][10]}

The anti-inflammatory effects of *Carapa guianensis* limonoids have been attributed to the inhibition of key inflammatory mediators and signaling pathways.^[8] It is plausible that **Carapin** shares these mechanisms of action.

Potential Anti-inflammatory and Immunomodulatory Effects

Limonoids from *andiroba* have been shown to reduce the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 beta (IL-1 β).^[11] This effect is often mediated through the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.^[8] NF- κ B is a crucial transcription factor that regulates the expression of numerous genes involved in inflammation and immune responses.



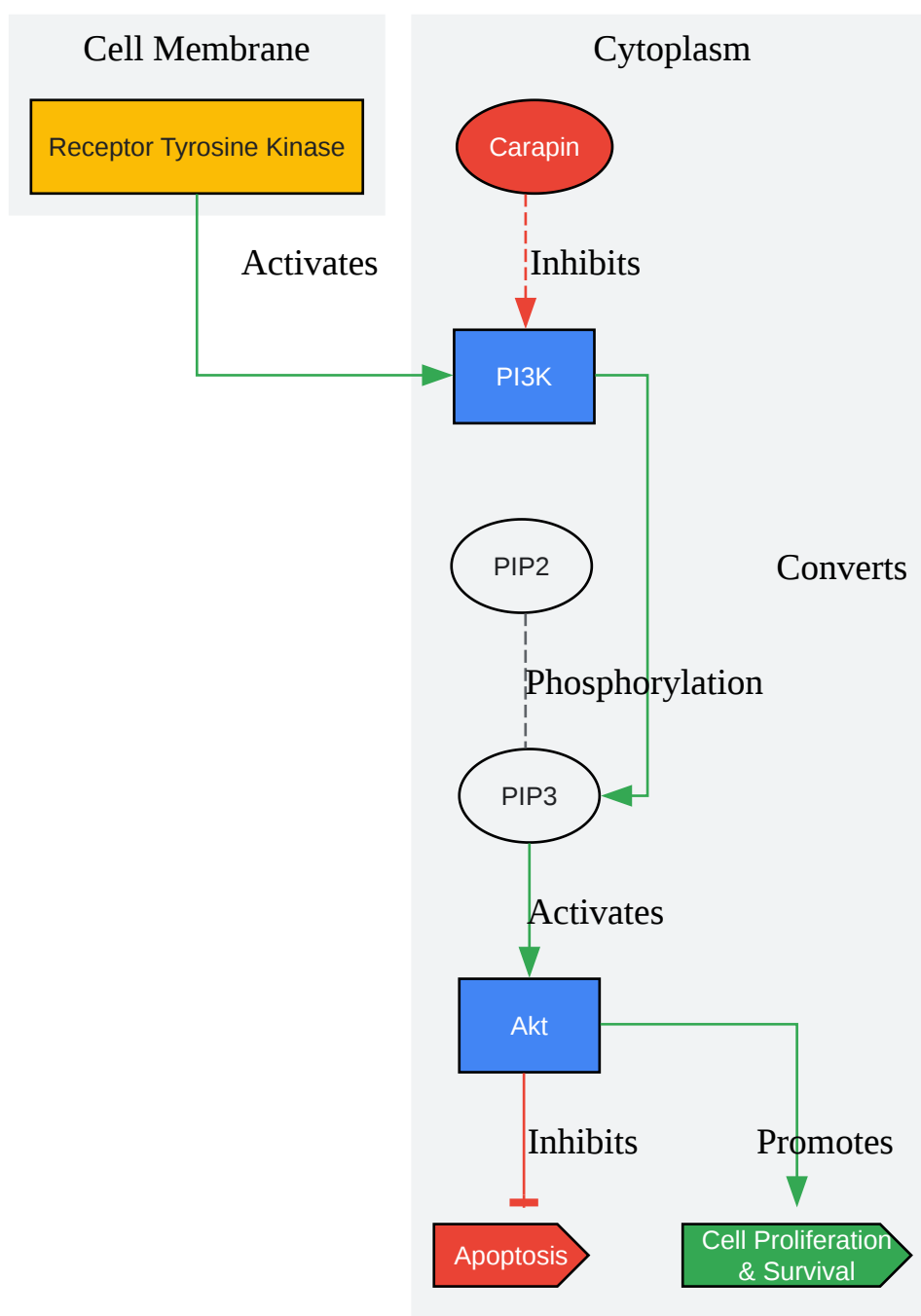
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Figure 2: Hypothesized inhibition of the NF-κB signaling pathway by **Carapin**.

Potential Antiproliferative and Pro-apoptotic Effects

Several limonoids have demonstrated cytotoxic activity against various cancer cell lines.^[12]

The PI3K/Akt signaling pathway is a critical regulator of cell survival, proliferation, and apoptosis, and its dysregulation is a hallmark of many cancers. It is a plausible target for the antiproliferative effects of **Carapin**. Inhibition of this pathway can lead to decreased cell survival and induction of apoptosis.



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Figure 3: Hypothesized modulation of the PI3K/Akt signaling pathway by **Carapin**.

Conclusion

Carapin is a promising natural product from *Carapa guianensis* that warrants further investigation. While experimental data on its physical, chemical, and biological properties are currently limited, this guide provides a comprehensive summary of available information and a strong foundation for future research. The detailed experimental protocols for isolation and characterization, along with the inferred biological activities and potential modulation of key signaling pathways like NF- κ B and PI3K/Akt, offer a clear roadmap for scientists and drug development professionals. Further studies are essential to fully elucidate the therapeutic potential of **Carapin**.

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